

Standard Operating Procedure: Methargen (Methylergonovine Maleate) Handling and Storage

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Compound of Interest

Compound Name:	Methargen
Cat. No.:	B12304747

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Purpose

This document provides a detailed standard operating procedure (SOP) for the safe handling, storage, and use of **Methargen**, the brand name for methylergonovine maleate, in a laboratory setting. These guidelines are intended for researchers, scientists, and drug development professionals to ensure personnel safety and maintain the integrity of the compound.

Scope

This SOP applies to all laboratory personnel who handle, store, or conduct experiments with **Methargen** (methylergonovine maleate) in solid (crystalline powder) or solution form.

Introduction to Methargen (Methylergonovine Maleate)

Methargen (methylergonovine maleate) is a semi-synthetic ergot alkaloid.^[1] Chemically, it is designated as ergoline-8-carboxamide, 9,10-didehydro-N-[1-(hydroxymethyl)propyl]-6-methyl-[8 β (S)]-, (Z)-2-butenedioate (1:1) (salt).^[2] It functions as a potent smooth muscle constrictor, primarily acting on the uterus, and also has effects on vascular smooth muscle by stimulating serotonergic and dopaminergic receptors.^[3] Due to its pharmacological activity and toxicity profile, stringent safety precautions are mandatory.

Hazard Identification and Safety Precautions

Methargen is classified as toxic if swallowed, and may also be toxic in contact with skin or if inhaled.^[4] It is also suspected of damaging fertility or the unborn child.^[4]

GHS Hazard Statements:

- H301: Toxic if swallowed.^{[3][4]}
- H311: Toxic in contact with skin.^[4]
- H331: Toxic if inhaled.^[4]
- H361: Suspected of damaging fertility or the unborn child.^[4]

Personal Protective Equipment (PPE): All personnel handling **Methargen** must wear the following minimum PPE:

- Gloves: Nitrile gloves are required. For extensive handling or when cleaning spills, double-gloving is recommended.^[5]
- Eye Protection: Wear tightly fitting safety goggles with side-shields.^[6]
- Lab Coat: A lab coat must be worn at all times.
- Respiratory Protection: When handling the powdered form outside of a ventilated enclosure, a full-face respirator should be used.^[6]

Data Presentation

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	$C_{24}H_{29}N_3O_6$	[3]
Molar Mass	455.5 g/mol	[3]
Physical State	Crystalline Powder	[7]
Color	White	[7]
Odor	Odorless	[7]
Melting Point	> 200 °C (> 392 °F)	[7]
Solubility	Insoluble in water	[8]

Pharmacokinetic Data

Parameter	Value	Route	Reference
Bioavailability	~60%	Oral	[2] [8]
Bioavailability	78%	Intramuscular (IM)	[2] [8]
Volume of Distribution (Vdss/F)	56.1 ± 17.0 L	IV	[1] [2]
Plasma Clearance (CLp/F)	14.4 ± 4.5 L/hr	IV	[1] [2]
Elimination Half-Life	3.39 hours (Range: 1.5 to 12.7 hours)	IV	[1] [2]

Storage Conditions

Formulation	Storage Temperature	Additional Requirements	Reference
Tablets (Solid Form)	20°C to 25°C (68°F to 77°F)	Store in a tight, light-resistant container.	[9]
Ampules (Solution)	2°C to 8°C (36°F to 46°F)	Must be refrigerated. Protect from light.	[9][10]
Oral Liquid Prep (0.05 mg/mL)	Room Temperature or 5°C	Stable for at least 47 days when protected from light.	[11][12]

Protocols and Procedures

Receiving and Unpacking

- Verify the shipment against the purchase order.
- Open shipments containing **Methargen** within a ventilated enclosure (e.g., chemical fume hood) as inner containers may have broken during transit.[5]
- Inspect containers for any signs of damage or leakage.
- Affix appropriate labels indicating the date of receipt and hazard warnings.
- Log the compound into the chemical inventory system.

Storage Protocol

- Store **Methargen** in a designated, locked, and clearly labeled area.[4][6]
- Segregate from incompatible materials. Avoid storing with strong oxidizing agents.
- Follow the specific temperature and light-protection requirements outlined in Table 5.3.[9][10]
- Store injectable ampules separately from medications intended for neonatal administration to prevent accidental exposure.[9][10]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

- Designated Area: Perform all manipulations within a certified chemical fume hood or other ventilated enclosure.[5]
- Pre-Weighing: Tare a clean, amber glass vial on an analytical balance.
- Weighing: Carefully weigh the desired amount of **Methargen** powder (e.g., 10 mg) directly into the tared vial. Avoid creating dust.
- Solvent Addition: Using a calibrated pipette, add the appropriate volume of solvent (e.g., for a 1 mg/mL solution with 10 mg of powder, add 10 mL of solvent). **Methargen** is insoluble in water; select a suitable organic solvent based on experimental needs and solubility data.
- Dissolution: Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, preparation date, and appropriate hazard symbols.
- Storage: Store the stock solution under the conditions specified in Table 5.3, protected from light.

Spill and Emergency Procedures

- Small Spills (Powder):
 - Evacuate non-essential personnel.
 - Wear full PPE, including respiratory protection.[5]
 - Gently cover the spill with absorbent material to avoid creating dust.[5]
 - Collect the material using tongs or other tools and place it in a sealed container for hazardous waste disposal.[5]
- Small Spills (Liquid):

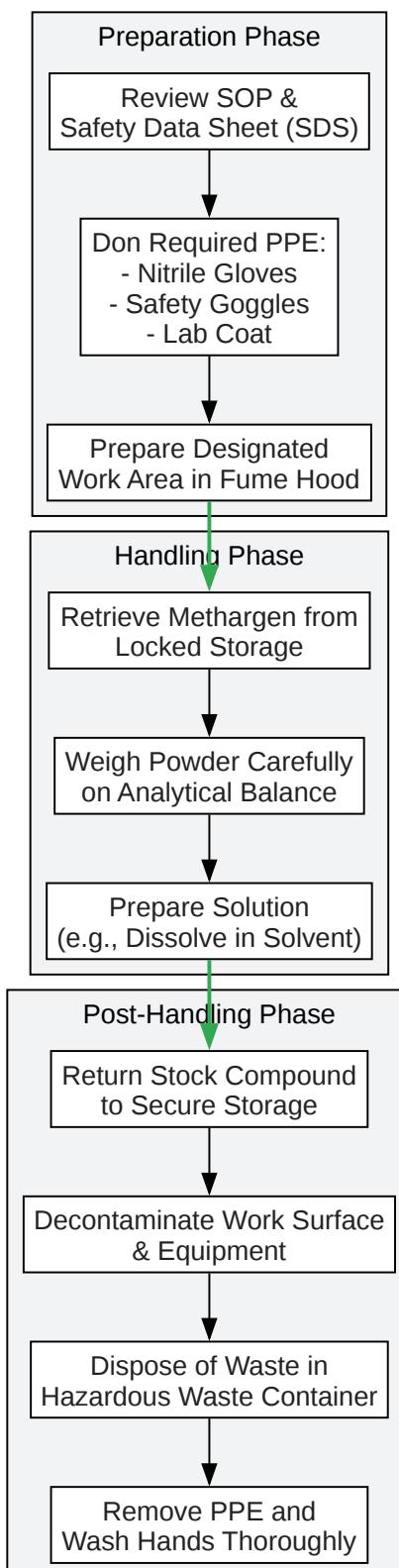
- Absorb the spill with an inert, absorbent material (e.g., spill pads, vermiculite).
- Collect the contaminated material into a sealed hazardous waste container.
- Decontamination: Decontaminate the spill area and any affected equipment with a 10% bleach solution followed by a water rinse.[\[5\]](#)
- Exposure Response:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[\[4\]](#)[\[6\]](#)
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[6\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[\[4\]](#)[\[6\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate emergency medical help.[\[4\]](#)[\[6\]](#)

Waste Disposal

- All **Methargen** waste (solid, solutions, contaminated labware) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.[\[6\]](#)

Visualizations

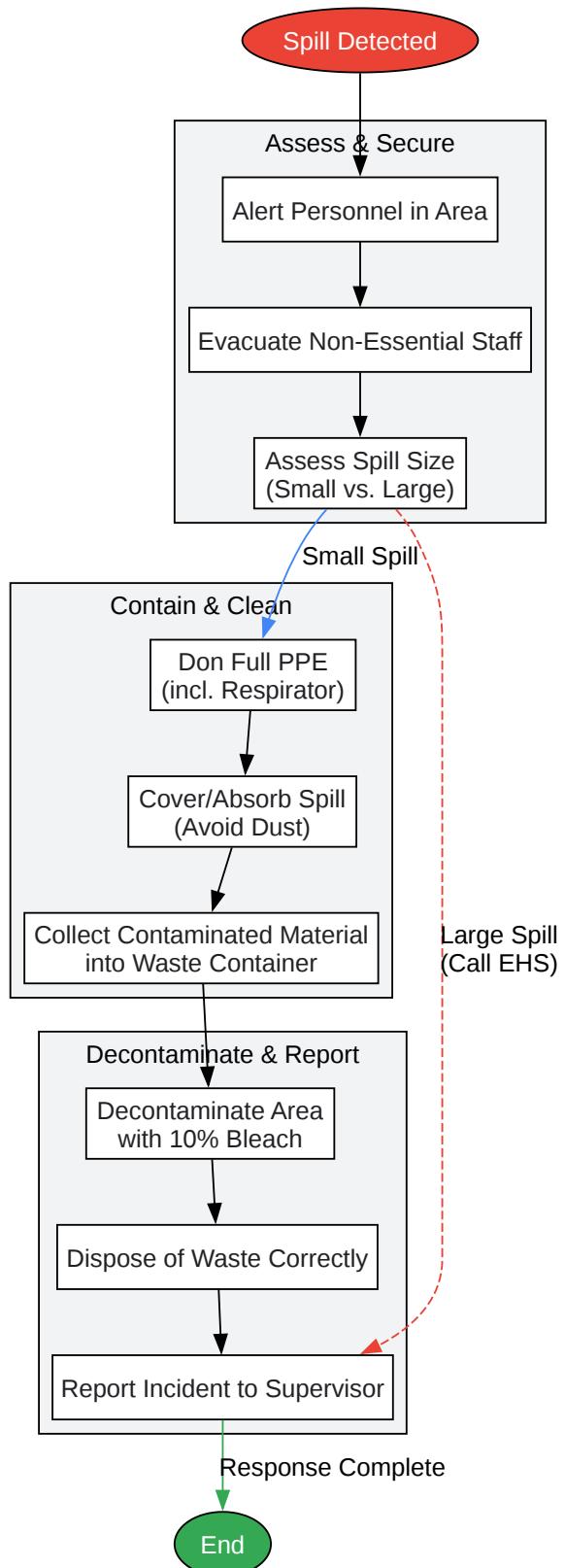
Workflow for Safe Handling of Methargen Powder



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Caption: Workflow for handling solid **Methargen** in a laboratory setting.

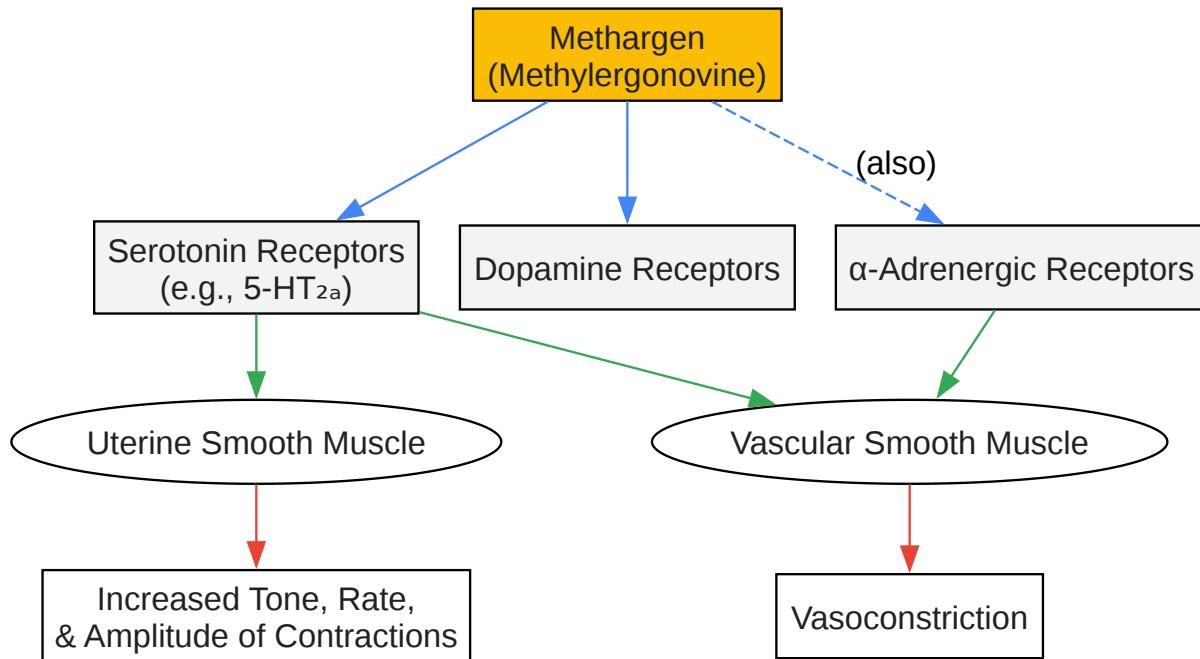
Logical Flow for Emergency Spill Response



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Caption: Decision and action flow for responding to a **Methargen** spill.

Simplified Mechanism of Action Pathway



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Caption: Simplified signaling pathway for **Methargen**'s uterotonic and vasoconstrictive effects.

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